

Genetic Regulation of Gluconasturtiin Accumulation in Brassicaceae: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	Gluconasturtiin	
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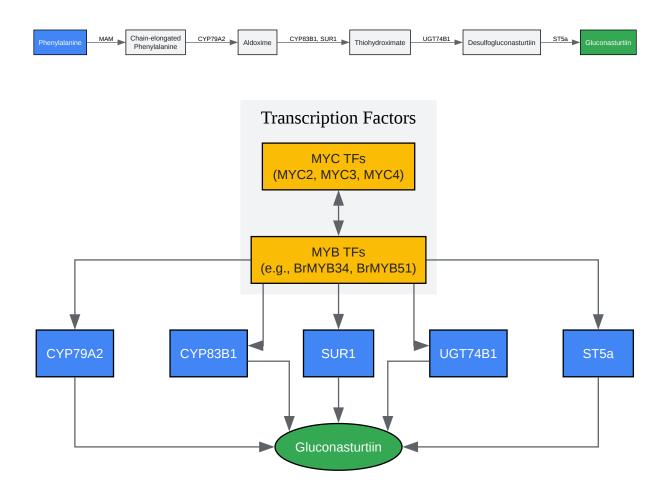
This technical guide provides a comprehensive overview of the genetic mechanisms controlling the accumulation of **gluconasturtiin**, an aromatic glucosinolate, in plants of the Brassicaceae family. **Gluconasturtiin** and its hydrolysis product, phenethyl isothiocyanate (PEITC), are of significant interest due to their potential roles in plant defense and human health, including cancer chemoprevention.[1] This document details the biosynthetic pathway, key regulatory genes, and quantitative trait loci (QTLs) identified through various molecular techniques. It also provides detailed experimental protocols for major research methodologies in this field.

Biosynthesis of Gluconasturtiin

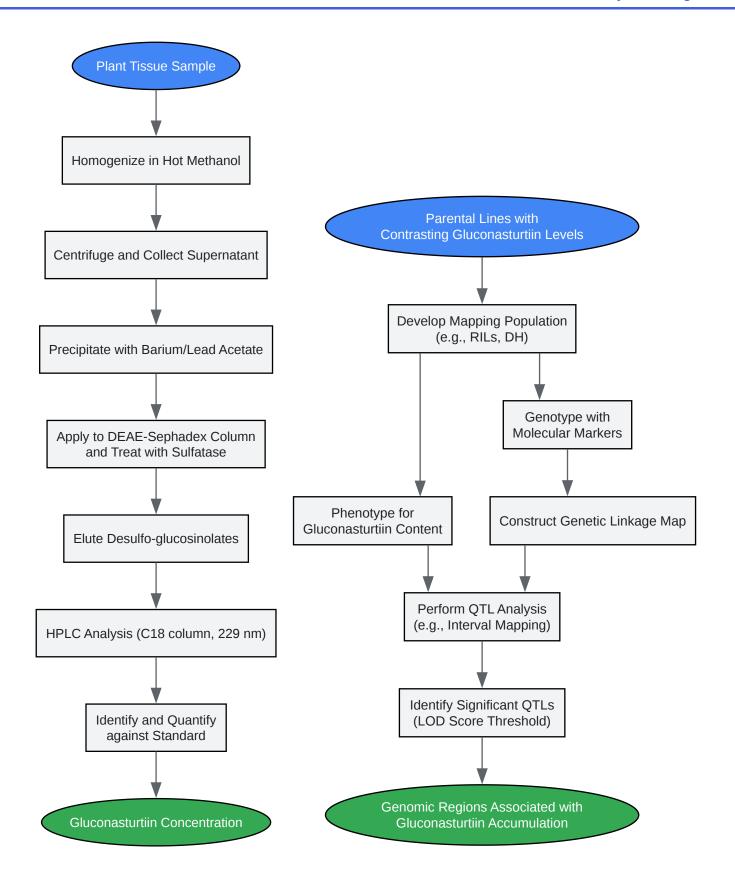
Gluconasturtiin is derived from the amino acid phenylalanine.[2] The biosynthesis is a multistep process involving chain elongation, formation of the core glucosinolate structure, and secondary modifications.

The core structure formation begins with the conversion of the parent amino acid to an aldoxime, a reaction catalyzed by cytochrome P450 enzymes of the CYP79 family.[3][4][5] Subsequent steps involve the addition of a sulfur donor, glucosylation, and sulfation to form the final **gluconasturtiin** molecule.[4][5]

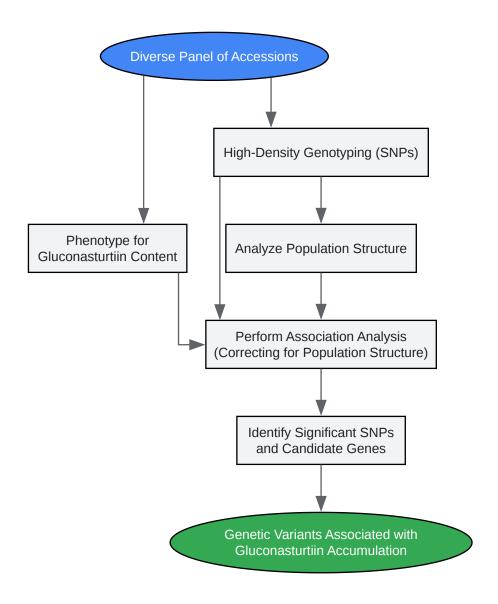












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